

"Methyl 6-amino-1H-indazole-7-carboxylate" molecular weight and formula

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Compound of Interest

Compound Name: Methyl 6-amino-1H-indazole-7-carboxylate

Cat. No.: B1315183

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An In-depth Technical Guide to Methyl 6-amino-1H-indazole-7-carboxylate

For researchers, scientists, and professionals in drug development, a comprehensive understanding of novel chemical entities is paramount. This document provides a detailed overview of **Methyl 6-amino-1H-indazole-7-carboxylate**, a heterocyclic compound of interest in medicinal chemistry.

Core Molecular Data

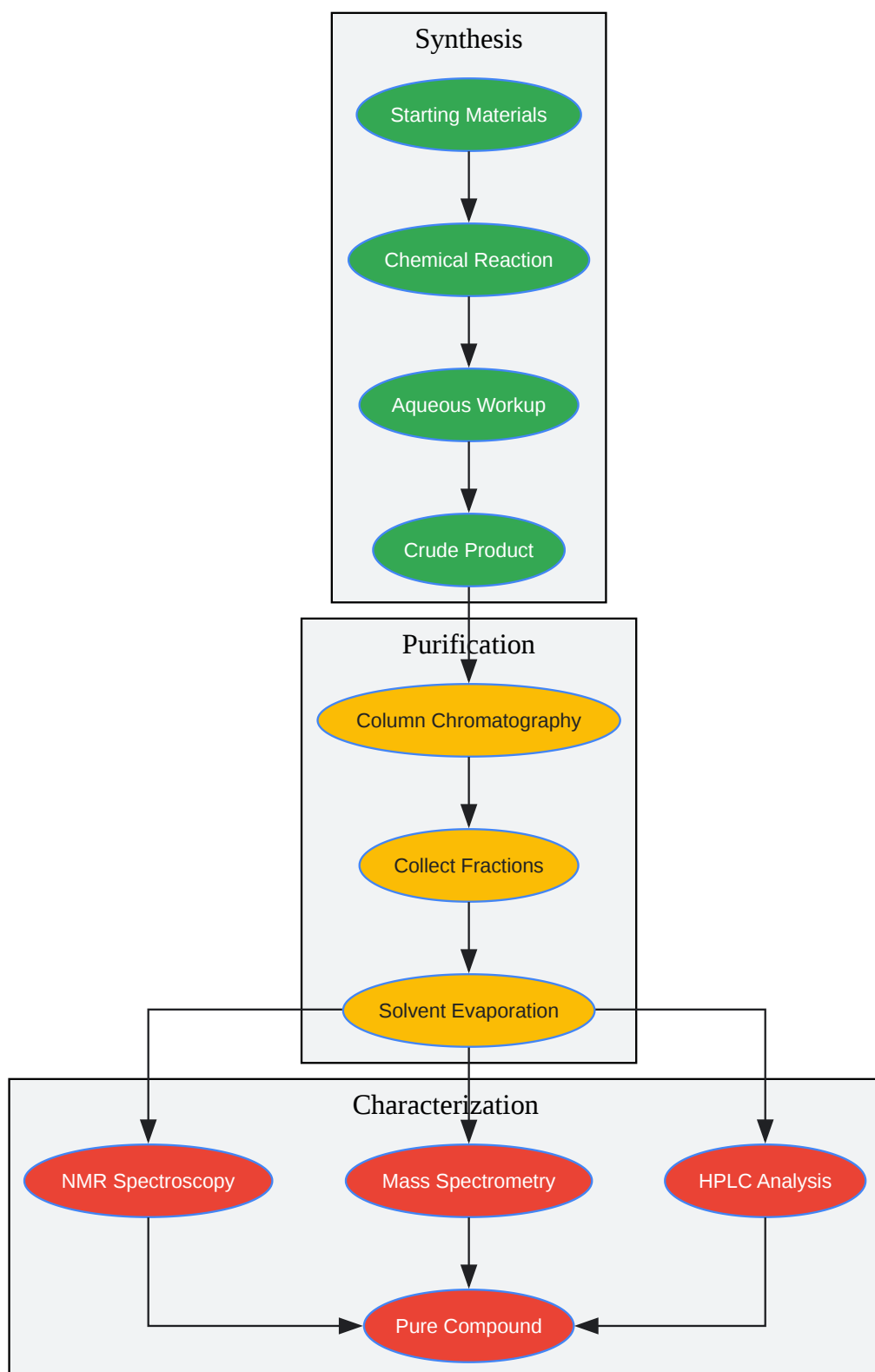
Methyl 6-amino-1H-indazole-7-carboxylate is a substituted indazole derivative. The fundamental molecular properties of this compound are summarized in the table below, providing a quick reference for researchers.

Property	Value	Citations
Molecular Formula	C ₉ H ₉ N ₃ O ₂	[1] [2] [3] [4]
Molecular Weight	191.19 g/mol	[1] [2] [4]
CAS Number	73907-98-9	[1] [5] [6]
Canonical SMILES	COC(=O)C1=C(N)C=CC2=C1C=NN2	

Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **Methyl 6-amino-1H-indazole-7-carboxylate** is not readily available in the public domain, a general approach can be inferred from synthetic routes for analogous indazole compounds. The synthesis of 6-amino-indazole derivatives often begins with a corresponding 6-nitroindazole precursor.^[7] The nitro group can be reduced to an amine, followed by other functional group manipulations to yield the desired product.

A generalized workflow for the synthesis and characterization of such a compound is illustrated in the diagram below. This process ensures the identity and purity of the final product, which is critical for its use in research and development.



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A generalized workflow for chemical synthesis and characterization.

Biological Activity and Potential Applications

Indazole derivatives are recognized for their wide range of biological activities, with many compounds containing this scaffold demonstrating anticancer properties.[8][9] Research into 6-aminoindazole derivatives, in particular, has shown promising results in identifying novel anticancer agents. While the specific biological activity and mechanism of action for **Methyl 6-amino-1H-indazole-7-carboxylate** have not been extensively reported, its structural similarity to other biologically active indazoles suggests it may be a valuable candidate for further investigation in drug discovery programs. The amino and carboxylate functional groups offer potential sites for further chemical modification to explore structure-activity relationships.

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